

1-Tetradecanol proper disposal procedures

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Compound of Interest

Compound Name: 1-Tetradecanol

Cat. No.: B7770432

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Proper disposal of **1-Tetradecanol** is critical for ensuring laboratory safety and environmental protection. Due to its classification as a substance that is very toxic to aquatic life with long-lasting effects, adherence to strict disposal protocols is mandatory for all researchers, scientists, and drug development professionals.^{[1][2][3]} This guide provides a step-by-step operational plan for the safe handling and disposal of **1-Tetradecanol** waste.

Immediate Safety Protocols & Handling

Before beginning any disposal procedure, it is essential to wear appropriate Personal Protective Equipment (PPE) to prevent contact with skin and eyes.^[2] Handling should occur in a well-ventilated area to avoid the inhalation of dust or fumes.^{[1][4]}

Table 1: Safety and Hazard Information for **1-Tetradecanol**

Parameter	Information	Citations
GHS Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H410: Very toxic to aquatic life with long lasting effects.	[1][3]
GHS Precautionary Statements	P273: Avoid release to the environment.P280: Wear protective gloves/protective clothing/eye protection/face protection.P391: Collect spillage.P501: Dispose of contents/container to an approved waste disposal plant.	[1][3][5]
Personal Protective Equipment (PPE)	Safety goggles with side-shields, chemical-impermeable gloves, protective clothing. A full-face respirator may be required if exposure limits are exceeded.	[1][3][4]
Incompatible Materials	Strong oxidizing agents, acid anhydrides, acid chlorides.	[2][6][7]
Transport Information	UN Number: 3077Proper Shipping Name: Environmentally hazardous substance, solid, n.o.s.Hazard Class: 9	[2][8]

Step-by-Step Disposal Procedure

The disposal of **1-Tetradecanol** must be managed as a hazardous waste, primarily due to its environmental toxicity.[2] All waste must be handled in accordance with local, state, and federal regulations.[2]

Step 1: Waste Collection and Containment

- For Spills:
 - Immediately remove all sources of ignition.[\[2\]](#)[\[4\]](#)
 - Clean up spills promptly using dry methods to avoid generating dust.[\[2\]](#)[\[6\]](#)
 - Vacuum, sweep up, or absorb the material with an inert substance (e.g., sand, vermiculite) and place it into a suitable, closed container for disposal.[\[1\]](#)[\[4\]](#)[\[6\]](#)
 - Prevent the substance from entering drains or waterways.[\[4\]](#)[\[7\]](#) Any spillage must be collected.[\[1\]](#)[\[3\]](#)
- For Unused Product:
 - Keep the chemical in its original or a suitable, tightly closed container for disposal.[\[4\]](#)[\[7\]](#)

Step 2: Labeling and Storage

- Labeling: Clearly label the waste container as "Hazardous Waste" and include the name "**1-Tetradecanol**." Ensure the label is legible and securely attached.
- Storage: Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials.[\[6\]](#)[\[7\]](#) The storage location should have secondary containment to manage any potential leaks.

Step 3: Final Disposal

- Regulatory Assessment: Chemical waste generators must determine if a discarded chemical is classified as hazardous waste according to US EPA guidelines (40 CFR 261.3) and consult state and local regulations for complete classification.[\[1\]](#)[\[7\]](#)
- Licensed Disposal: Arrange for the collection and disposal of the hazardous waste through a licensed and approved waste disposal company.[\[3\]](#) Do not attempt to dispose of **1-Tetradecanol** with general laboratory or municipal waste.

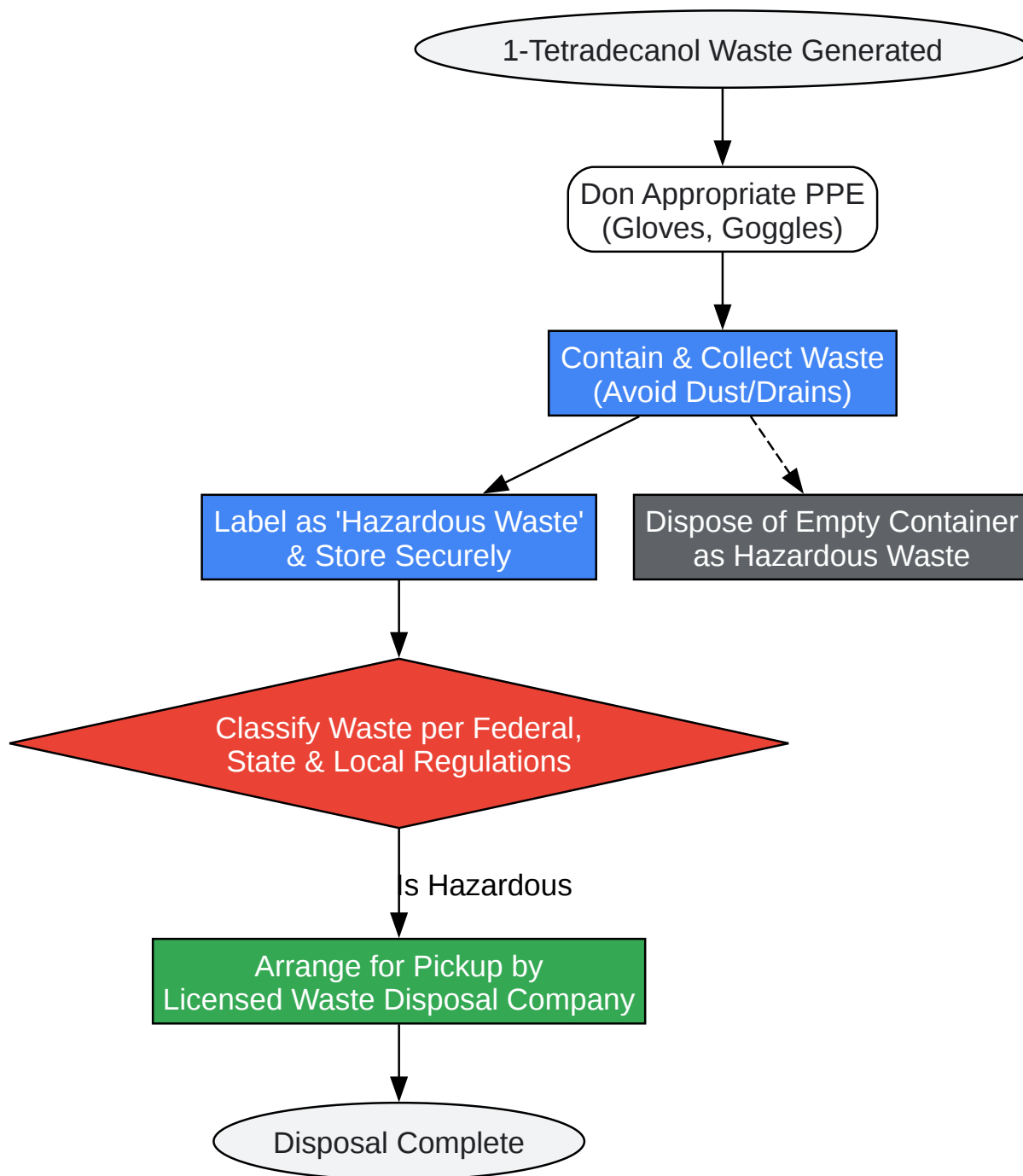
- Recycling: Where possible, consult the manufacturer for recycling options before proceeding with disposal.[\[2\]](#)

Step 4: Container Disposal

- Decontamination: Do not reuse empty containers.[\[1\]](#)
- Disposal: Empty containers may retain product residue and should be disposed of as unused product in accordance with federal, state, and local requirements.[\[1\]](#)[\[8\]](#)

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **1-Tetradecanol**.



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Caption: Workflow for the safe disposal of **1-Tetradecanol** waste.

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